

# dyestuff intermediate 25kg drum packaging specification

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**Compound Focus:** 4,4'-Dihydroxy-7,7'-ureylenedi(naphthalene-2-sulphonic acid)

CAS No.: 134-47-4

Cat. No.: S546441

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## Packaging Specifications for Dyestuff Intermediates

The table below summarizes the packaging specifications found in the search results for various dyestuff intermediates, all using a **25kg drum** as the standard unit [1] [2] [3].

Product Name	CAS Number	Physical Form	Drum Type / Packaging Details
2-Naphthol [2]	135-19-3	White crystalline powder or flakes [2]	Cardboard drum [2]
Sulfanilic Acid [3]	121-57-3	White to off-white powder [3]	Woven bag [3]
3-Diethylaminophenol [1]	91-68-9	Information Missing	1kg bag, 25kg drum (tailored package available) [1]
Optical Brightener OB [1]	7128-64-5	Information Missing	25kg/drum [1]
Solvent Red 24 [4]	85-83-6	Dark red powder [4]	25kg/drum [4]

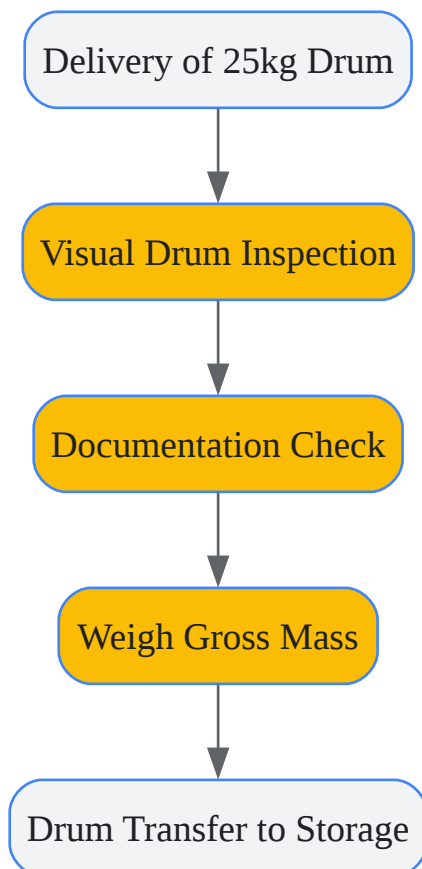
Product Name	CAS Number	Physical Form	Drum Type / Packaging Details
Solvent Green 3 [5]	Information Missing	Deep-blue powder [5]	25Kg per drum [5]

## Experimental Protocol for Receipt, Handling, and Quality Verification

This protocol outlines the standard procedures for researchers to safely handle dyestuff intermediates upon receipt and verify their quality before use in experimental processes.

### Material Receipt and Initial Inspection

- Workflow:** The workflow for material receipt and initial inspection is as follows:



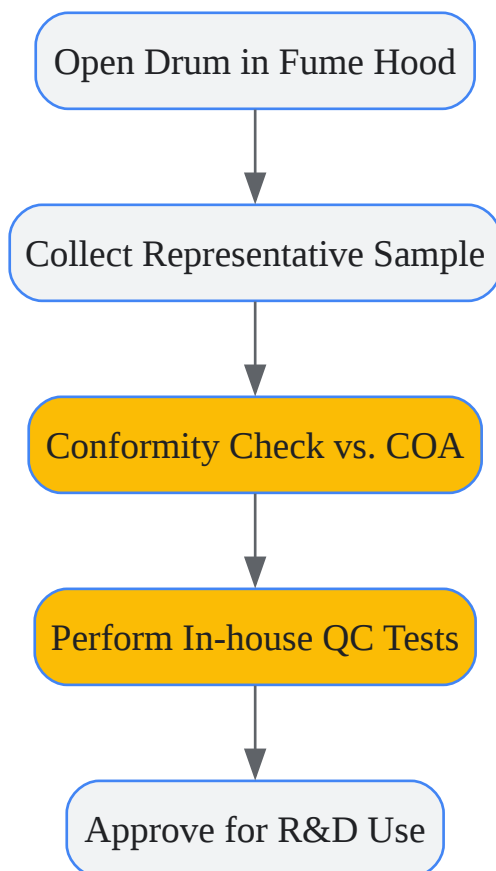
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- **Procedure:**

- **Visual Drum Inspection:** Upon receipt, visually inspect the drum for any signs of damage during transit, such as dents, punctures, or leaks. Do not accept severely compromised containers.
- **Documentation Check:** Verify that the product label on the drum matches the order specifications, including the product name, CAS number, and batch/lot number. Ensure the accompanying Certificate of Analysis (COA) is present.
- **Weigh Gross Mass:** Weigh the entire, unopened drum to confirm the gross mass is consistent with the stated packaging (e.g., 25kg net weight plus drum tare weight). A significant discrepancy may indicate loss of content or incorrect packaging.
- **Drum Transfer to Storage:** Move the intact drum to a designated dry and cool storage area [3], away from direct sunlight and moisture, pending further sampling and testing.

## Sampling and Quality Control Analysis

- **Workflow:** The workflow for sampling and quality control analysis is as follows:



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- **Procedure:**
  - **Sampling:** Open the drum inside a fume hood or other appropriate engineering control to minimize exposure and environmental release. Using a clean sampler, collect a small, representative sample from the top, middle, and bottom of the drum.
  - **Quality Control Tests:** Perform in-house tests to verify the material's conformity with the supplier's COA and your internal specifications. Common quality parameters and their test methods for dyestuff intermediates are listed below.

Quality Parameter	Standard Specification / Example	Common Analytical Methods
Appearance	White powder; Dark red powder; etc. [2] [4]	Visual Inspection (against white background)
Purity / Assay	≥99.0% [2] [3]	HPLC, GC, Titration
Melting Point	≥120°C (for 2-Naphthol) [2]; 165-170°C (for Solvent Red 24) [4]	Melting Point Apparatus
Moisture Content	≤0.3% [3]; ≤0.5% [5]	Karl Fischer Titration
Water-insoluble Matter	≤0.10% [3]	Gravimetric Analysis
Specific Impurities	e.g., α-Naphthol ≤0.5% [2]; Aniline ≤0.02% [3]	HPLC, GC-MS

## Important Considerations for Researchers

- **Material Identification:** The search results indicate that packaging can vary by supplier (e.g., cardboard drum, woven bag), even for the same net weight [2] [3]. Always confirm the exact drum specification with the supplier for logistical and handling purposes.
- **Data Gaps in Search Results:** The available online data is often fragmented and lacks full technical data sheets. The provided specifications like melting point and purity are typical values; always refer to the batch-specific COA provided by the manufacturer for precise values [2] [3].
- **Sample Acquisition:** Suppliers are generally willing to provide samples for quality confirmation. You can request a small sample (e.g., 1kg) before committing to a bulk order, though shipping costs are

typically borne by the requester [2].

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To cite this document: Smolecule. [dyestuff intermediate 25kg drum packaging specification].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b546441#dyestuff-intermediate-25kg-drum-packaging-specification>]

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